

# Safeguarding Researchers: Personal Protective Equipment Protocols for Handling Pruvonertinib

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## Compound of Interest

Compound Name: *Pruvonertinib*

Cat. No.: *B10861634*

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Comprehensive safety measures are paramount for laboratory personnel handling **Pruvonertinib** (also known as Povorcitinib), a potent kinase inhibitor. Adherence to strict personal protective equipment (PPE) protocols is essential to mitigate risks associated with its handling, including potential reproductive toxicity, skin sensitization, and harm if swallowed.

Researchers and drug development professionals must follow specific guidelines to ensure their safety when working with **Pruvonertinib**. This guide provides detailed information on the necessary PPE, operational procedures for its use, and proper disposal methods, aligning with industry best practices for laboratory safety and chemical handling.

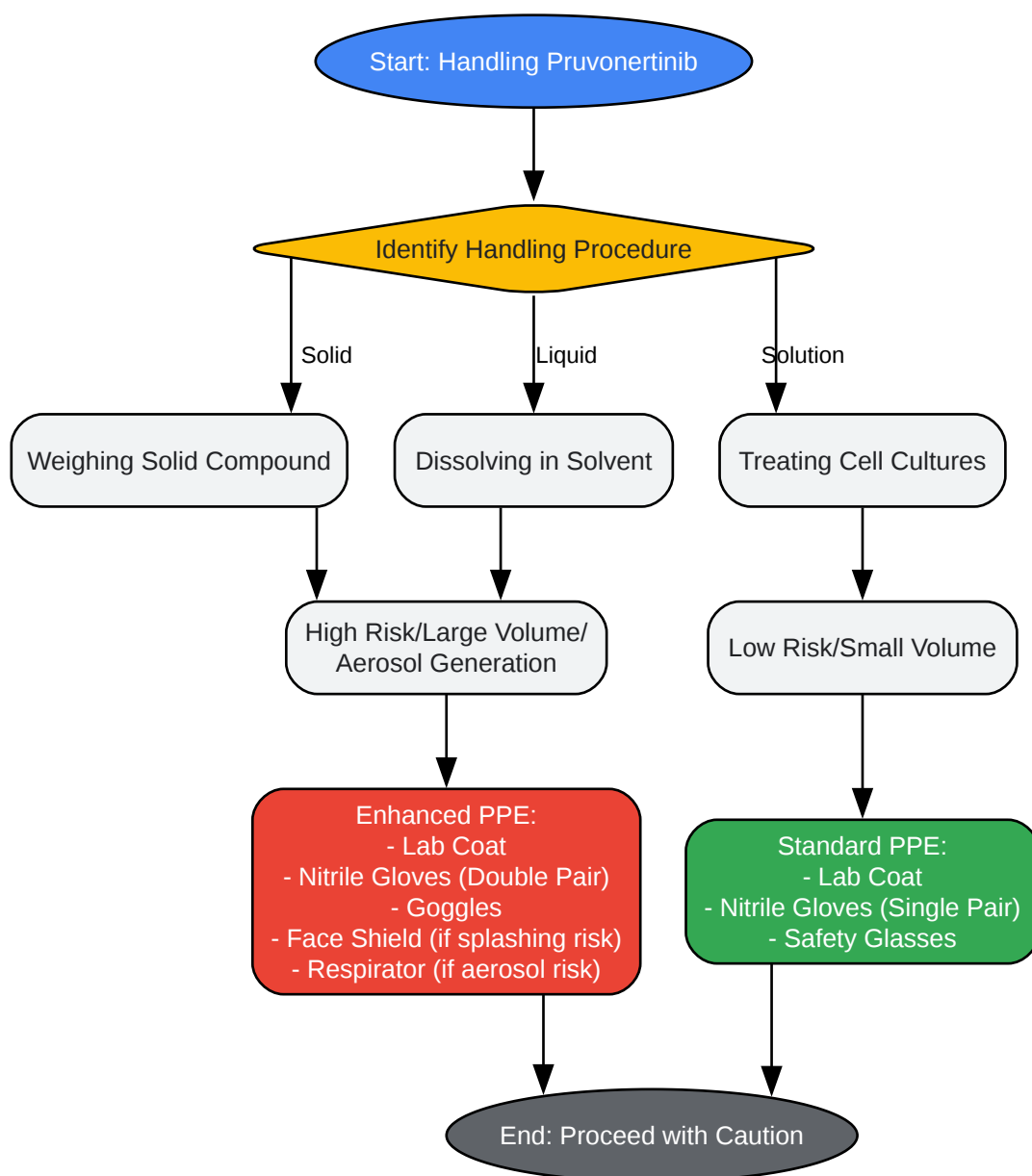
## Hazard Identification and Personal Protective Equipment Specifications

**Pruvonertinib** is classified with several hazard statements that necessitate a comprehensive PPE strategy. According to safety data sheets, it is harmful if swallowed, may cause an allergic skin reaction, and is suspected of damaging fertility or the unborn child. Therefore, a multi-layered approach to PPE is required.

PPE Component	Specification	Purpose
Hand Protection	Nitrile gloves (minimum thickness of 0.11 mm)	To prevent skin contact and potential allergic reactions. Double-gloving is recommended for all handling procedures.
Eye Protection	Safety glasses with side-shields or goggles	To protect eyes from splashes or airborne particles of the compound.
Face Protection	Face shield (in addition to eye protection)	Recommended when there is a significant risk of splashing, such as during bulk handling or solution preparation.
Body Protection	Laboratory coat	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary for procedures that generate dust or aerosols.	To prevent inhalation of the compound. The specific type of respirator should be determined by a risk assessment.

## PPE Selection Workflow

The selection of appropriate PPE is contingent on the specific laboratory procedure being performed. The following diagram outlines a logical workflow for determining the necessary level of protection.



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- To cite this document: BenchChem. [Safeguarding Researchers: Personal Protective Equipment Protocols for Handling Pruvonertinib]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10861634#personal-protective-equipment-for-handling-pruvonertinib>]

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